

Application Notes and Protocols for C75 in Cell Culture Experiments

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Compound of Interest

Compound Name: *Tetrahydro-4-methylene-2-octyl-5-oxo-3-furancarboxylic acid*

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Introduction

C75 is a potent, synthetic inhibitor of fatty acid synthase (FASN), a key enzyme in the de novo biosynthesis of fatty acids. Elevated FASN expression is a common characteristic of many cancer types, making it a compelling target for therapeutic intervention. C75 has demonstrated anti-tumor activity in various cancer models by inducing apoptosis and cell cycle arrest.^[1] It also functions as a potent activator of Carnitine Palmitoyltransferase 1A (CPT1A), a critical enzyme in fatty acid oxidation.^[2] These dual activities make C75 a valuable tool for studying lipid metabolism and its role in cancer and other diseases.

These application notes provide a detailed protocol for the solubilization and use of C75 in cell culture experiments, along with a summary of its key characteristics and a diagram of its signaling pathway.

Data Presentation

Table 1: Solubility and Storage of C75

Property	Value	Source
Solvents	DMSO, Ethanol	[2]
Solubility in DMSO	51 mg/mL (200.53 mM)	[2]
Solubility in Ethanol	51 mg/mL (200.53 mM)	[2]
Solubility in Water	Insoluble	[2]
Storage of Stock Solution	Store at -20°C. For long-term storage, -80°C is recommended. Avoid repeated freeze-thaw cycles.	General Lab Practice

Table 2: Recommended Working Concentrations for C75 in Cell Culture

Cell Line(s)	Working Concentration	Incubation Time	Observed Effect	Source
PC3, U2OS, LNCaP, SK-N-BE(2c), MCF7	35 µM	24 hours	Radiosensitizing activity, increased expression of FATP1 and CD36	[2]
HEK293T	10, 50, 100 µM	2, 6, 12, 24, 48 hours	Induction of mitochondrial dysfunction and apoptosis	[1]
H4IIE Hepatocellular Carcinoma	Not specified, but effective	Up to 48 hours	Blocks metformin-induced TG synthesis and apoptosis	[3]

Experimental Protocols

1. Preparation of a C75 Stock Solution (10 mM)

Materials:

- C75 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)[2]
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile, filtered pipette tips

Procedure:

- Calculate the required mass of C75:
 - The molecular weight of C75 is 254.35 g/mol .
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 254.35 \text{ g/mol} = 0.0025435 \text{ g} = 2.54 \text{ mg}$
- Weigh the C75 powder:
 - Carefully weigh out 2.54 mg of C75 powder using an analytical balance. To ensure accuracy, it is advisable to weigh a slightly larger amount (e.g., 10 mg) and dissolve it in a proportionally larger volume of DMSO.
- Dissolve the C75 powder:
 - Add the weighed C75 to a sterile microcentrifuge tube.
 - Add the calculated volume of anhydrous DMSO (e.g., 1 mL for 2.54 mg).
 - Vortex the solution until the C75 is completely dissolved. Gentle warming to 37°C may aid dissolution.[4]

- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

2. Preparation of Working Solutions and Treatment of Cells

Materials:

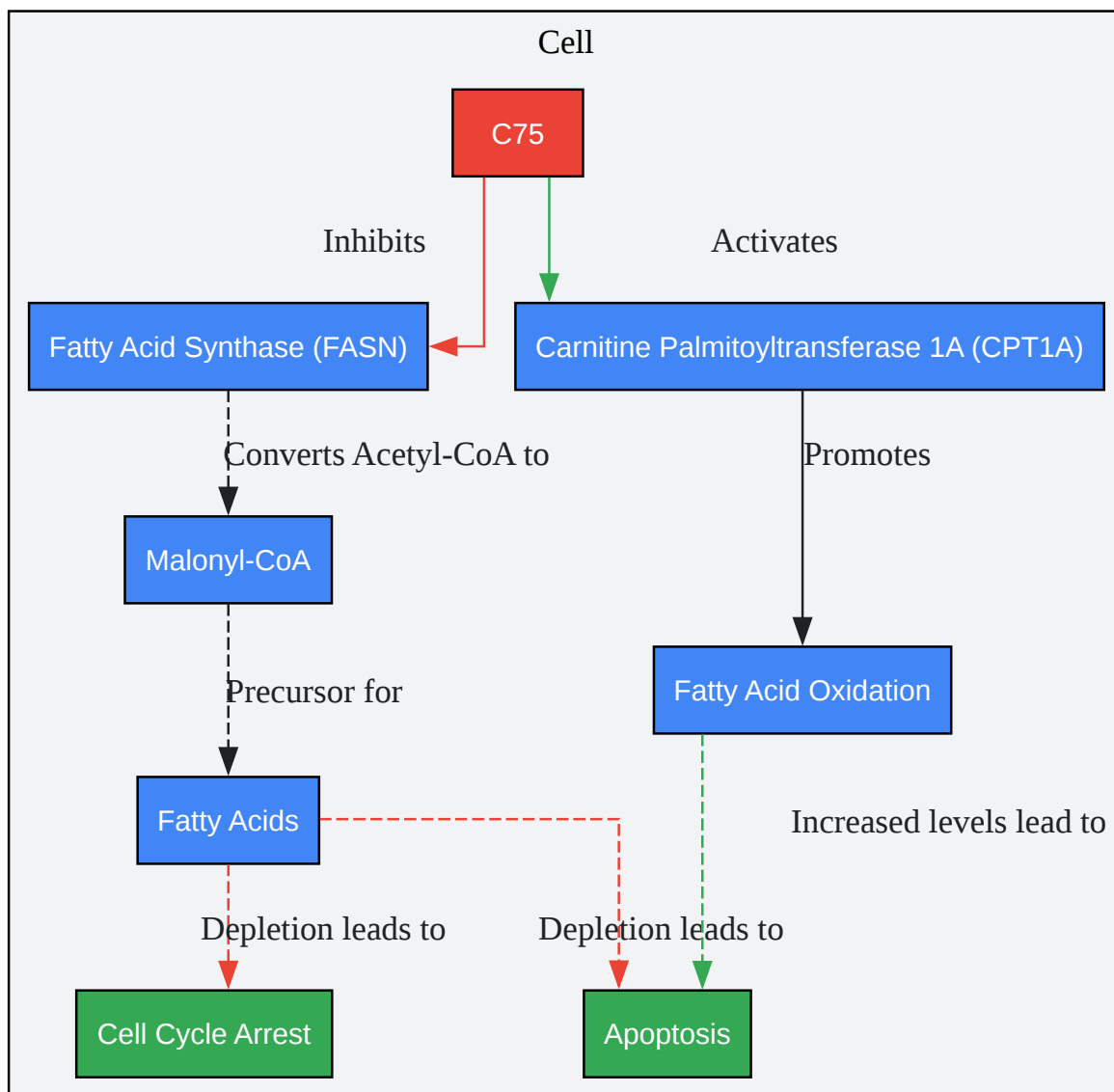
- C75 stock solution (10 mM)
- Complete cell culture medium appropriate for your cell line
- Sterile tubes for dilution
- Pipettes and sterile, filtered pipette tips

Procedure:

- Thaw the C75 stock solution:
 - Thaw an aliquot of the 10 mM C75 stock solution at room temperature.
- Prepare the working solution:
 - Dilute the C75 stock solution to the desired final concentration in pre-warmed complete cell culture medium.
 - For example, to prepare 1 mL of medium with a final C75 concentration of 50 µM:
 - Use the formula: $C_1V_1 = C_2V_2$
 - $C_1 = 10 \text{ mM}$ (stock concentration)
 - $C_2 = 50 \text{ µM} = 0.05 \text{ mM}$ (desired final concentration)
 - $V_2 = 1 \text{ mL}$ (final volume)

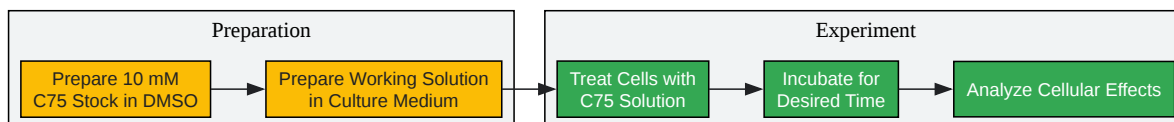
- $V_1 = (C_2V_2) / C_1 = (0.05 \text{ mM} * 1 \text{ mL}) / 10 \text{ mM} = 0.005 \text{ mL} = 5 \text{ }\mu\text{L}$
- Add 5 μL of the 10 mM C75 stock solution to 995 μL of complete cell culture medium.
- Mix thoroughly by gentle pipetting or vortexing.
- Treat the cells:
 - Remove the existing medium from your cultured cells.
 - Add the freshly prepared C75-containing medium to the cells.
 - Include a vehicle control (medium with the same concentration of DMSO used for the highest C75 concentration) in your experiment to account for any solvent effects.^[4]
 - Incubate the cells for the desired period as determined by your experimental design.

Mandatory Visualization



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Caption: C75 inhibits FASN and activates CPT1A.



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Caption: Workflow for C75 cell culture experiments.

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